

Application Notes and Protocols for AX-024

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Compound of Interest

Compound Name: AX-024

Cat. No.: B560555

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the T-cell receptor (TCR) inhibitor, **AX-024**, including recommended suppliers, ordering information, key experimental data, and detailed protocols for its application in research and drug development.

Recommended Suppliers and Ordering Information

AX-024 is a first-in-class, orally available small molecule inhibitor that selectively targets the interaction between the T-cell receptor (TCR) and Nck, a crucial signaling adapter protein.^{[1][2]}^[3] This inhibition of the TCR-Nck interaction leads to a selective blockade of T-cell activation.^{[1][2]} **AX-024** has demonstrated potential in preclinical models of autoimmune diseases, including psoriasis, asthma, and multiple sclerosis.^{[3][4]}

Below is a summary of recommended suppliers for research-grade **AX-024** and its hydrochloride salt. Please note that availability and pricing are subject to change and should be confirmed with the respective suppliers.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight
Axon Medchem	AX-024 hydrochloride	Axon 2692	1704801-24-0	C ₂₁ H ₂₂ FNO ₂ · HCl	375.86
MedchemExpress	AX-024	HY-107390	1370544-73-2	C ₂₁ H ₂₂ FNO ₂	339.41
MedchemExpress	AX-024 hydrochloride	HY-107390A	1704801-24-0	C ₂₁ H ₂₃ ClFNO ₂	375.86
Focus Biomolecules	AX-024	10-4895	1704801-24-0	C ₂₁ H ₂₂ FNO ₂ · HCl	375.9
Selleck Chemicals	AX-024 HCl	S6727	1704801-24-0	C ₂₁ H ₂₃ ClFNO ₂	375.86
Tribioscience	AX-024	TBI4895	1704801-24-0	C ₂₁ H ₂₂ FNO ₂ · HCl	375.86

Quantitative Data Summary

AX-024 exhibits high potency in inhibiting T-cell activation and cytokine production. The following tables summarize key quantitative data from published studies.

Table 1: In Vitro Inhibitory Activity of **AX-024**

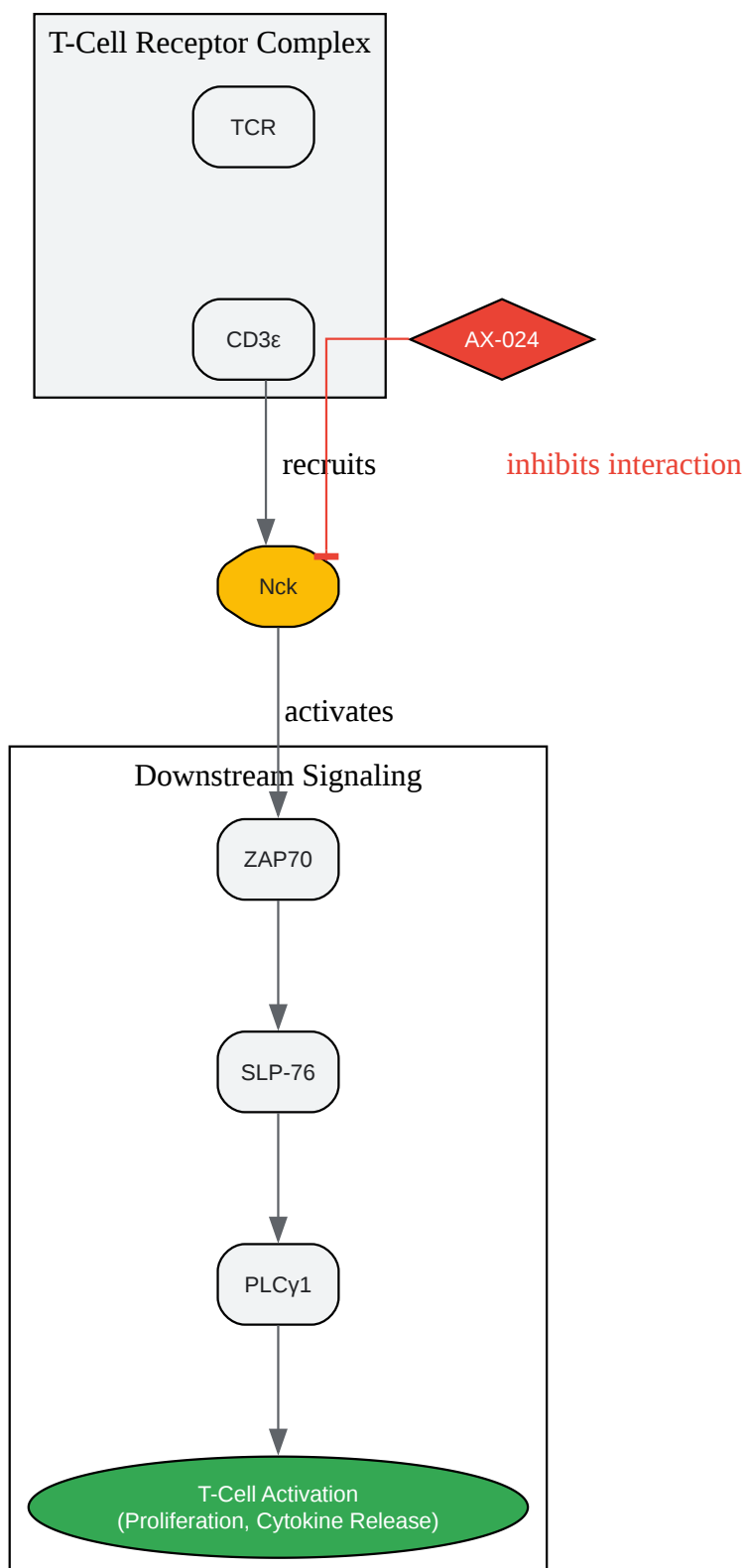
Parameter	Value	Cell Type/Assay Condition	Reference
IC ₅₀ (T-cell proliferation)	~1 nM	TCR-triggered T-cell proliferation	[2]
IC ₅₀ (ZAP70 phosphorylation)	~4 nM	Anti-CD3 stimulated Jurkat T-cells	[4]

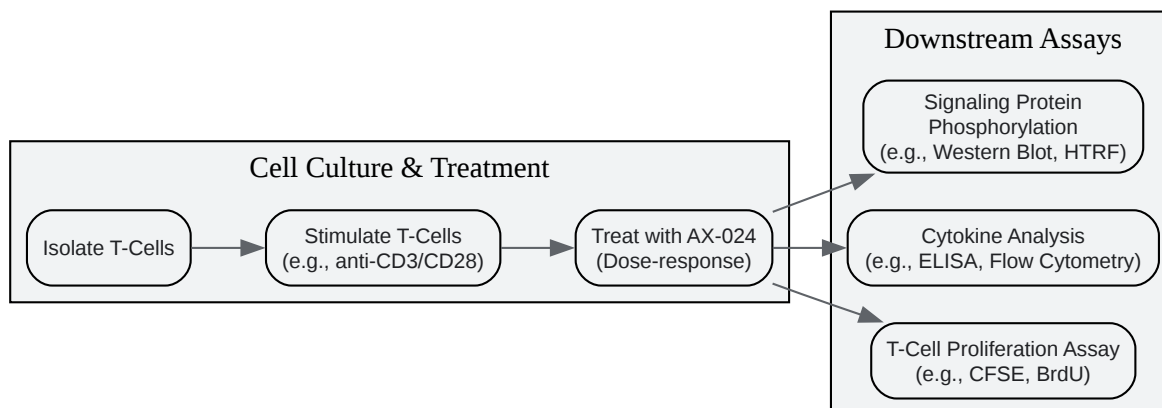
Table 2: Effect of **AX-024** on Cytokine Production

Cytokine	Effect	Cell Type/Model	Reference
IL-6	Strong inhibition	Stimulated T-cells	[2] [5]
TNF- α	Strong inhibition	Stimulated T-cells	[2] [5]
IFN- γ	Strong inhibition	Stimulated T-cells	[2] [5]
IL-10	Strong inhibition	Stimulated T-cells	[2]
IL-17A	Strong inhibition	Stimulated T-cells	[2] [5]

Signaling Pathway and Experimental Workflows

The following diagrams illustrate the mechanism of action of **AX-024** and a general workflow for evaluating its in vitro efficacy.





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References

- 1. New Label-Free Biosensing for the Evaluation of the AX-024 Inhibitor: Case Study for the Development of New Drugs in Autoimmune Diseases [mdpi.com]
- 2. Small molecule AX-024 reduces T cell proliferation independently of CD3 ϵ /Nck1 interaction, which is governed by a domain swap in the Nck1-SH3.1 domain - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Small molecule AX-024 targets T cell receptor signaling by disrupting CD3 ϵ -Nck interaction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. T Cell Receptor Signaling | Cell Signaling Technology [cellsignal.com]
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